

An In-depth Technical Guide on Triallyl Isocyanurate: Molecular Weight and Formula

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Compound of Interest

Compound Name: Triallyl isocyanurate

Cat. No.: B093782

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For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is paramount. This guide provides a focused overview of the molecular weight and chemical formula of **triallyl isocyanurate**, a crosslinking agent and monomer utilized in polymer chemistry.

Core Molecular Data

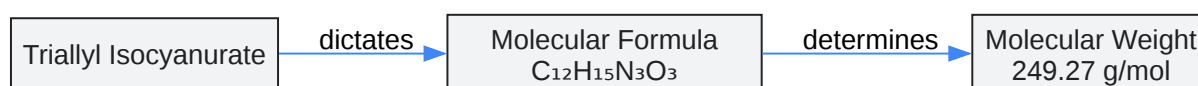
The fundamental chemical identifiers for **triallyl isocyanurate** are its molecular formula and molecular weight. These values are crucial for stoichiometric calculations in experimental protocols and for the characterization of resulting materials.

| Parameter | Value | Reference |
|-------------------|----------------------|--------------------|
| Molecular Formula | $C_{12}H_{15}N_3O_3$ | [1][2][3][4][5][6] |
| Molecular Weight | 249.27 g/mol | [1][4][5] |

The molecular formula, $C_{12}H_{15}N_3O_3$, delineates the exact number of atoms of each element within a single molecule of **triallyl isocyanurate**. [1][2][3][4][5][6] The molecular weight, approximately 249.27 g/mol, represents the mass of one mole of the substance. [1][4][5]

Logical Relationship of Core Properties

The relationship between the common name, molecular formula, and molecular weight is a foundational concept in chemistry. The name identifies the structure, which in turn dictates the elemental composition (formula), and from the formula, the molecular weight is calculated.



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Fig. 1: Relationship between name, formula, and molecular weight.

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References

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- 2. Triallyl isocyanurate | CAS#:1025-15-6 | Chemsrce [chemsrc.com]
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